

GHS classification for 3-Bromo-1,1-dimethoxypropan-2-one

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Compound of Interest

Compound Name: 3-Bromo-1,1-dimethoxypropan-2-one

Cat. No.: B1601138

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An In-depth Technical Guide on the GHS Classification of **3-Bromo-1,1-dimethoxypropan-2-one**

This guide provides a comprehensive overview of the Globally Harmonized System (GHS) classification for **3-Bromo-1,1-dimethoxypropan-2-one** (CAS Number: 75271-94-2), tailored for researchers, scientists, and professionals in drug development. It includes detailed hazard information, quantitative data, and a logical representation of the classification process.

Chemical Identification

Table 1: Chemical Identifiers for **3-Bromo-1,1-dimethoxypropan-2-one**

Identifier	Value
IUPAC Name	3-bromo-1,1-dimethoxypropan-2-one[1]
CAS Number	75271-94-2[1][2][3]
Molecular Formula	C ₅ H ₉ BrO ₃ [1][3]
Molecular Weight	197.03 g/mol [1][3]
InChI Key	LPKCAKAGYUWUQI-UHFFFAOYSA-N[3]
Synonyms	3-bromo-1,1-dimethoxy-2-propanone[4]

GHS Hazard Classification

The GHS classification for **3-Bromo-1,1-dimethoxypropan-2-one** is based on information provided to the European Chemicals Agency (ECHA) Classification & Labelling (C&L) Inventory.^[1] The primary hazards identified are severe skin corrosion and respiratory irritation.^{[1][4]}

Table 2: GHS Classification Summary

Element	Classification
Signal Word	Danger ^{[1][4]}
Pictograms	Corrosion, Irritant ^[1]
Hazard Statements	H314: Causes severe skin burns and eye damage. ^{[1][4]} H335: May cause respiratory irritation. ^{[1][4]}
Hazard Classes	Skin Corrosion, Category 1B ^[1] Specific Target Organ Toxicity (Single Exposure), Category 3 (Respiratory tract irritation) ^[1]

Physicochemical and Toxicological Data

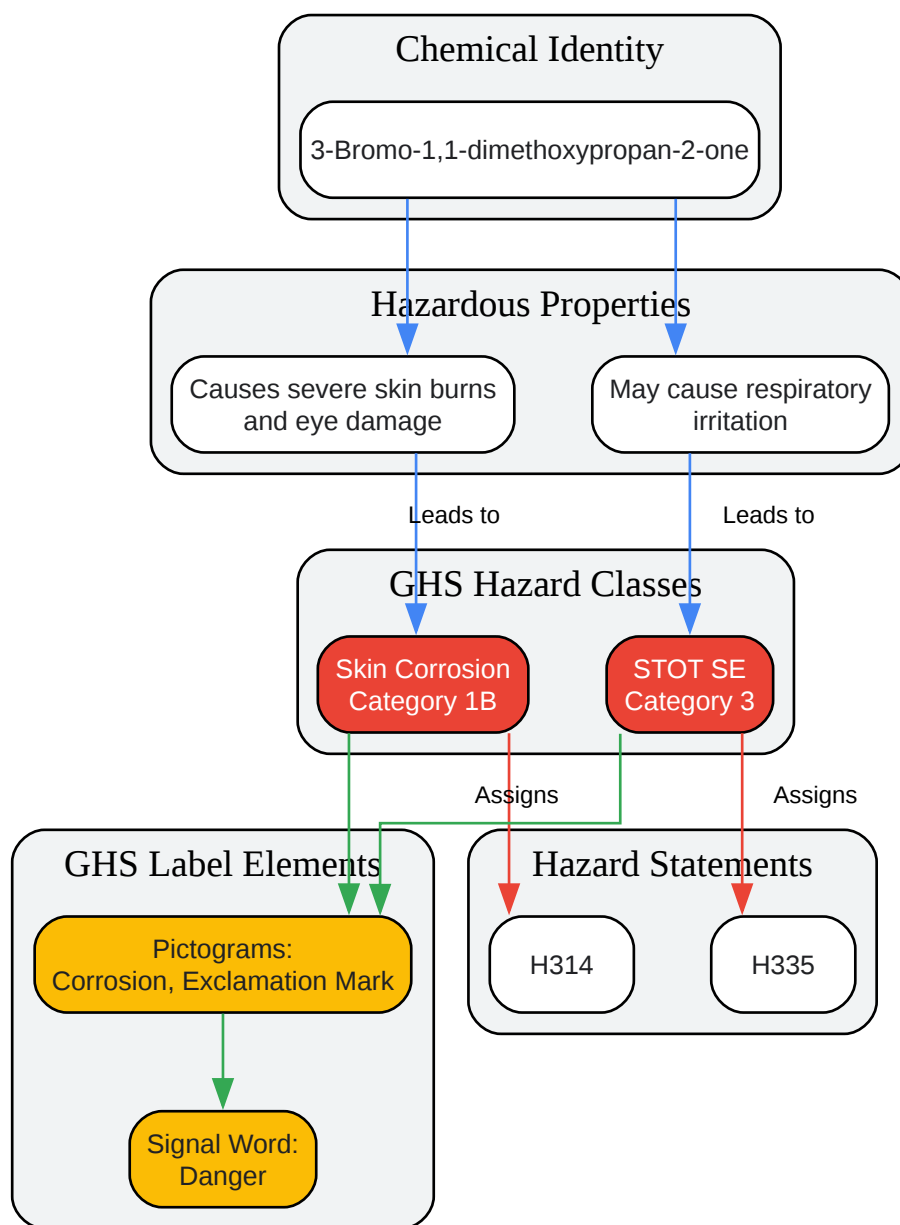
The following table summarizes the key quantitative data available for **3-Bromo-1,1-dimethoxypropan-2-one**.

Table 3: Quantitative Physicochemical Data

Property	Value	Source
Molecular Weight	197.03 g/mol	PubChem ^[1]
Monoisotopic Mass	195.97351 Da	PubChem ^[1]
Boiling Point	60-63 °C at 2.0 Torr	Benchchem ^[3]
Density (Predicted)	1.465 ± 0.06 g/cm ³	Benchchem ^[3]

GHS Classification Logic

The following diagram illustrates the logical workflow from the intrinsic properties of the chemical to its final GHS classification.



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Caption: GHS classification workflow for the subject chemical.

Experimental Protocols

Specific experimental studies for **3-Bromo-1,1-dimethoxypropan-2-one** are not publicly detailed. The GHS classification is derived from aggregated data submitted to ECHA.[1] However, the hazard classes assigned correspond to standardized testing methodologies, typically following OECD Guidelines for the Testing of Chemicals.

5.1 Skin Corrosion/Irritation (OECD 431/404) The "Skin Corrosion Category 1B" classification is determined by assessing the potential of a substance to cause irreversible skin damage.

- **Objective:** To determine if a chemical causes corrosive effects on the skin, indicated by full-thickness destruction of skin tissue.
- **Methodology (In Vitro - OECD 431):** This method uses a reconstructed human epidermis (RhE) model. The test chemical is applied topically to the tissue surface. After a defined exposure period, the cell viability is measured, typically by enzymatic conversion of MTT into a colored formazan salt. A significant reduction in cell viability below defined thresholds indicates a corrosive potential.
- **Methodology (In Vivo - OECD 404):** This guideline involves applying the test substance to the skin of an animal (historically, the albino rabbit). The site is observed for up to 14 days for signs of erythema, edema, and corrosion. A Category 1 classification is assigned if the substance causes destruction of skin tissue.

5.2 Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation) (OECD 403) The classification "STOT SE Category 3, H335" is based on evidence of respiratory tract irritation.

- **Objective:** To assess the acute toxicity and identify adverse effects, including respiratory irritation, following inhalation exposure.
- **Methodology (OECD 403 - Acute Inhalation Toxicity):** Animals, typically rats, are exposed to the chemical as a gas, vapor, or aerosol in a chamber for a defined period (e.g., 4 hours). During and after exposure, animals are observed for clinical signs of toxicity, including labored breathing, nasal discharge, and other indicators of respiratory distress. Histopathological examination of the respiratory tract may also be performed to identify cellular damage or inflammation consistent with irritation.

Precautionary Statements

A comprehensive set of precautionary statements is assigned to ensure the safe handling and use of this chemical.

Table 4: GHS Precautionary Statements

Code	Statement	Category
P260	Do not breathe dust/fume/gas/mist/vapours/spray. [1] [4]	Prevention
P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [1]	Prevention
P264	Wash skin thoroughly after handling. [1] [4]	Prevention
P271	Use only outdoors or in a well-ventilated area. [1]	Prevention
P280	Wear protective gloves/protective clothing/eye protection/face protection. [1] [4]	Prevention
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [1] [4]	Response
P302+P361+P354	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Immediately rinse with water for several minutes.	Response
P303+P361+P353	IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. [4]	Response
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [4]	Response
P305+P354+P338	IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if	Response

	present and easy to do. Continue rinsing.	
P310	Immediately call a POISON CENTER or doctor/physician. [4]	Response
P316	Get emergency medical help immediately.[1]	Response
P319	Get medical help if you feel unwell.[1]	Response
P321	Specific treatment (see supplemental first aid instruction on this label).[1][4]	Response
P363	Wash contaminated clothing before reuse.[1][4]	Response
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1]	Storage
P405	Store locked up.[1][4]	Storage
P501	Dispose of contents/container to an approved waste disposal plant.[1][4]	Disposal

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References

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